

TYRA-200 experimental variability and controls

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Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

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TYRA-200 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **TYRA-200** in preclinical experiments.

Frequently Asked Questions (FAQs)

Q1: What is **TYRA-200** and what is its mechanism of action?

A1: **TYRA-200** is an investigational, orally bioavailable, covalent inhibitor of Fibroblast Growth Factor Receptor (FGFR) types 1, 2, and 3.[1][2] It is designed to target and bind to the FGFR kinase domain, thereby inhibiting downstream signaling pathways that are involved in cell proliferation and survival.[1] A key feature of **TYRA-200** is its potent activity against both wild-type FGFR2 and a broad range of clinically identified resistance mutations that can emerge during treatment with other FGFR inhibitors.[3][4][5] These include mutations in the gatekeeper residue (V565) and the molecular brake region (N550, E566, K642).[3]

Q2: In which cancer types is **TYRA-200** being investigated?

A2: **TYRA-200** is currently undergoing a Phase 1 clinical trial (SURF201) for the treatment of patients with advanced solid tumors harboring activating FGFR2 gene alterations.[6][7] The primary focus is on unresectable or metastatic intrahepatic cholangiocarcinoma (iCCA) where

FGFR2 fusions are present in 10-15% of cases.[3][7] The trial is also enrolling patients with other advanced solid tumors with activating FGFR2 alterations who have progressed on prior therapies.[6][7]

Q3: What are the known resistance mutations that **TYRA-200** is designed to overcome?

A3: First-generation FGFR inhibitors can lose efficacy due to the development of on-target resistance mutations in the FGFR2 kinase domain. **TYRA-200** was specifically designed using a structure-based approach to maintain potency against these mutations.[3] Preclinical data has demonstrated its activity against various mutations, including those at the gatekeeper residue (e.g., V565F, V565I) and in the molecular brake region (e.g., N550K, N550H).[5][8]

Troubleshooting Guides

In Vitro Assay Variability

Issue: High variability in IC50 values for **TYRA-200** in cell-based assays.

Potential Cause	Recommended Solution
Cell Line Integrity and Passage Number	Ensure cell lines are obtained from a reputable source and regularly authenticated. Use cells within a consistent and low passage number range to minimize phenotypic drift.
FGFR2 Alteration Status	Confirm the specific FGFR2 fusion, mutation, or amplification status of your cell line using sequencing or FISH. Different alterations can confer varying sensitivity to FGFR inhibitors.
Serum Concentration	The presence of growth factors in fetal bovine serum (FBS) can interfere with the activity of FGFR inhibitors. Consider reducing the serum concentration or using serum-free media for the duration of the drug treatment.
Assay Duration	The optimal treatment duration for assessing cell viability can vary between cell lines. A typical duration is 72-120 hours. ^[8] It is advisable to perform a time-course experiment to determine the optimal endpoint for your specific model.
Confluency at Seeding	Cell density can impact growth rates and drug response. Seed cells at a consistent density to ensure they are in the exponential growth phase during the experiment. A starting confluency of 60-70% is often used. ^[8]
Reagent Quality and Preparation	Prepare fresh dilutions of TYRA-200 from a validated stock solution for each experiment. Use a consistent and appropriate vehicle control (e.g., DMSO) at a final concentration that does not affect cell viability.

Western Blotting Issues

Issue: Difficulty detecting a decrease in phosphorylated FGFR (p-FGFR) after **TYRA-200** treatment.

Potential Cause	Recommended Solution
Suboptimal Treatment Time	Inhibition of FGFR phosphorylation is an early event. A short treatment duration (e.g., 2 hours) is often sufficient to observe a significant reduction in p-FGFR levels. [8]
Inefficient Cell Lysis	Use a lysis buffer containing phosphatase and protease inhibitors to preserve the phosphorylation status of proteins. Ensure complete cell lysis by scraping and vortexing on ice.
Inappropriate Antibody	Use a validated antibody specific for the phosphorylated form of FGFR.
Blocking Buffer Composition	Avoid using milk as a blocking agent as it contains phosphoproteins (casein) that can lead to high background. Use 5% Bovine Serum Albumin (BSA) in TBST instead.
Low p-FGFR Signal at Baseline	Ensure your cell model has detectable levels of constitutively active, phosphorylated FGFR at baseline.

Quantitative Data

Table 1: In Vitro Potency of **TYRA-200** against various FGFR2 genotypes.

Cell Line	FGFR2 Genotype	TYRA-200 IC50 (nM)
Ba/F3	FGFR2 (Wild-Type)	3.0
Ba/F3	FGFR2 V565F (Gatekeeper Mutation)	27
Ba/F3	FGFR2 N550K (Molecular Brake Mutation)	11
SNU-16	FGFR2 Amplification	9.7
AN3CA	Endogenous FGFR2 N550K Mutation	11
(Data summarized from preclinical studies)[5]		

Experimental Protocols

Cell Viability Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **TYRA-200** in cancer cell lines.

Materials:

- **TYRA-200**
- Vehicle control (e.g., DMSO)
- Cancer cell lines with known FGFR2 alterations
- 96-well plates
- Cell culture medium with and without serum
- CellTiter-Glo® 2.0 Assay (Promega) or similar viability reagent
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of **TYRA-200** and a vehicle control in the appropriate cell culture medium.
- Replace the existing medium with the medium containing the different concentrations of **TYRA-200** or vehicle control.
- Incubate the plates for 72-120 hours.[8]
- Equilibrate the plate and CellTiter-Glo® reagent to room temperature.
- Add the CellTiter-Glo® reagent to each well according to the manufacturer's instructions.
- Mix the contents on an orbital shaker to induce cell lysis.
- Measure luminescence using a plate reader.
- Calculate cell viability as a percentage of the vehicle control and plot the results to determine the IC50 value.

Controls:

- Positive Control: A known FGFR inhibitor (e.g., futibatinib, pemigatinib).
- Negative Control: Vehicle (e.g., DMSO) at the same final concentration used for **TYRA-200**. A cell line that is not dependent on FGFR signaling can also be included.

Western Blot for FGFR Phosphorylation

Objective: To assess the effect of **TYRA-200** on FGFR phosphorylation.

Materials:

- **TYRA-200**

- Vehicle control (e.g., DMSO)
- Cancer cell lines with activated FGFR signaling
- Lysis buffer with protease and phosphatase inhibitors
- Primary antibodies against p-FGFR and total FGFR
- HRP-conjugated secondary antibody
- ECL substrate and imaging system

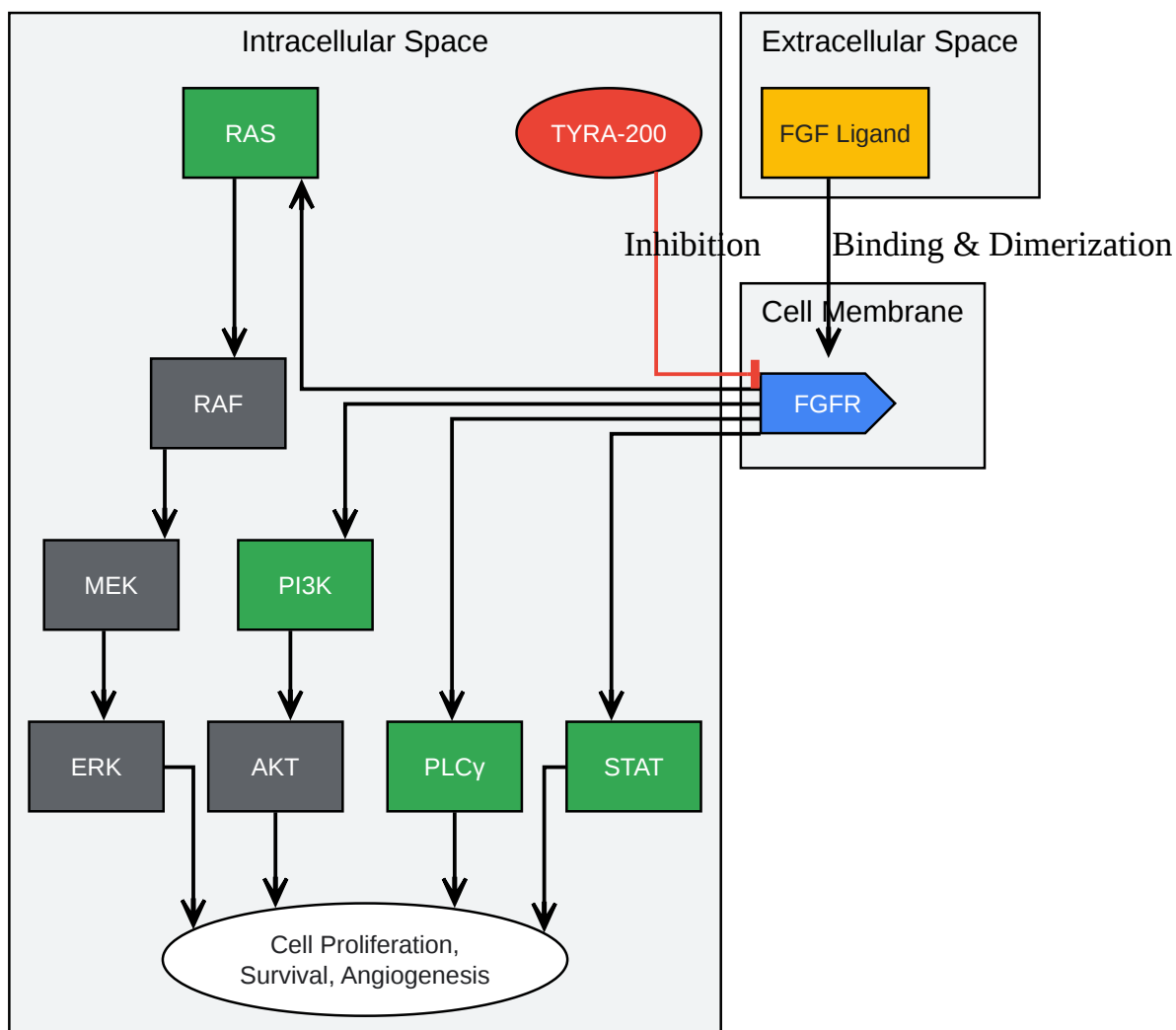
Procedure:

- Plate cells and allow them to reach 60-70% confluency.[\[8\]](#)
- Treat cells with **TYRA-200** or vehicle control for a short duration (e.g., 2 hours).[\[8\]](#)
- Wash cells with cold PBS and lyse them on ice.
- Determine protein concentration using a BCA assay.
- Perform SDS-PAGE and transfer proteins to a PVDF membrane.
- Block the membrane with 5% BSA in TBST.
- Incubate with the primary antibody against p-FGFR overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using an ECL substrate.
- If desired, strip the membrane and re-probe for total FGFR as a loading control.

Controls:

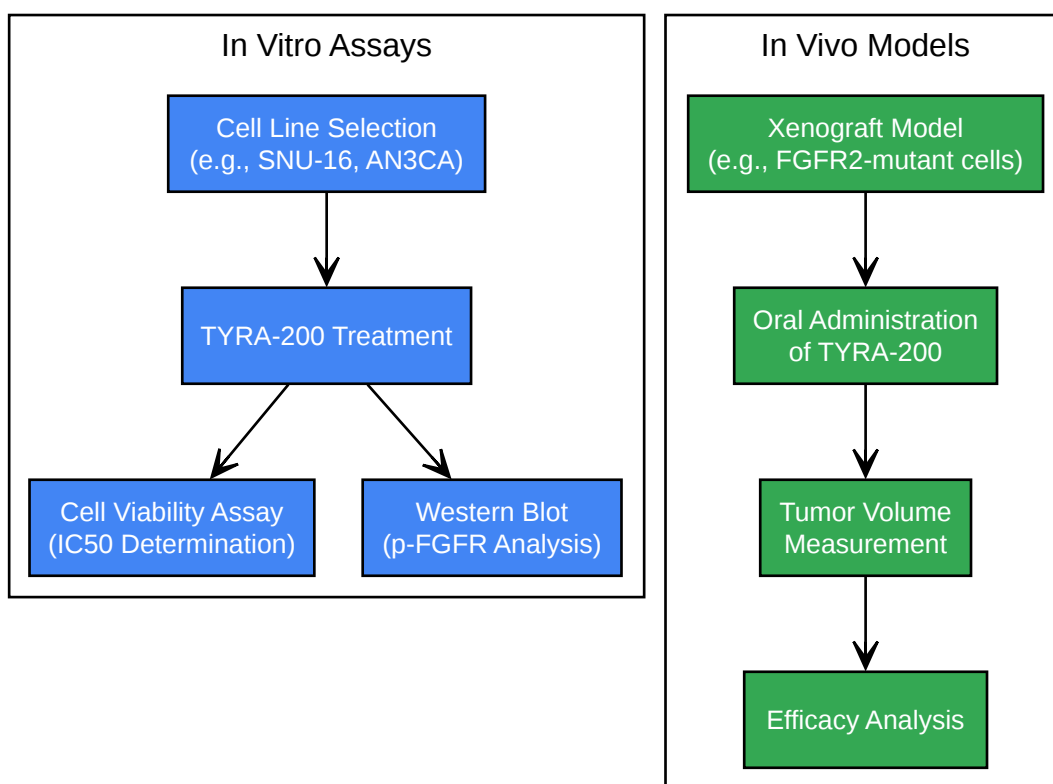
- Positive Control: Lysate from untreated cells known to have high baseline p-FGFR levels.
- Negative Control: Lysate from cells treated with the vehicle (DMSO).

Visualizations



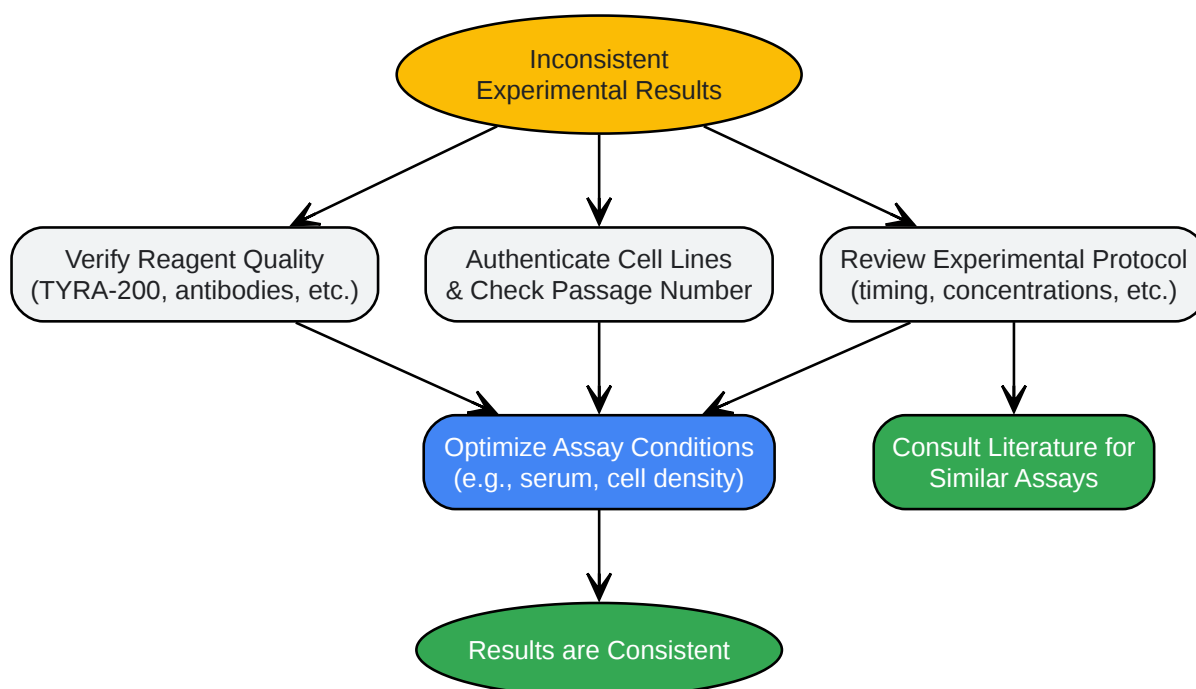
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Caption: **TYRA-200** inhibits the FGFR signaling pathway.



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Caption: Preclinical experimental workflow for **TYRA-200** evaluation.



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Caption: A logical approach to troubleshooting experimental variability.

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References

- 1. Safety and Anti-Tumor Activity of TYRA-200 in Advanced Cholangiocarcinoma With Activating FGFR2 Gene Alterations | Clinical Research Trial Listing [centerwatch.com]
- 2. drughunter.com [drughunter.com]
- 3. aacrjournals.org [aacrjournals.org]
- 4. TYRA-200: Next generation inhibitor designed to potently target FGFR2 alterations and resistance mutations - ACS Fall 2025 - American Chemical Society [acs.digitellinc.com]
- 5. Negative Regulation of FGFR (Fibroblast Growth Factor Receptor) Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
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